

(E)-3-(3-methoxyphenyl)prop-2-enoic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *3-Methoxycinnamic acid*

Cat. No.: *B145887*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the characterization of (E)-3-(3-methoxyphenyl)prop-2-enoic acid, a compound of interest in pharmaceutical research. Also known as **3-methoxycinnamic acid**, this document outlines its physicochemical properties, spectroscopic data, synthesis, and biological activities, presenting a consolidated resource for laboratory and development settings.

Core Physicochemical and Spectroscopic Data

The fundamental properties of (E)-3-(3-methoxyphenyl)prop-2-enoic acid are summarized below, providing a baseline for its identification and handling.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ O ₃	[1] [2]
Molecular Weight	178.18 g/mol	[1] [2]
CAS Number	6099-04-3	[1] [2]
Appearance	White to light brown fine crystalline powder	[3]
Melting Point	116-119 °C	[3] [4]
Boiling Point	329.9 °C	[5]
InChI	1S/C10H10O3/c1-13-9-4-2-3-8(7-9)5-6-10(11)12/h2-7H,1H3, (H,11,12)/b6-5+	[1]
SMILES	COC1=CC=CC(=C1)/C=C/C(=O)O	[1]

Table 2: Spectroscopic Data Summary

Technique	Description	Reference
¹ H NMR	Spectrum available in CDCl ₃	[6]
¹³ C NMR	Spectrum available in CDCl ₃	[6]
Infrared (IR)	KBr disc spectrum available	[6]
Mass Spectrometry (MS)	Electron ionization mass spectrum available for the TMS derivative	[7]
Raman Spectroscopy	Spectrum available	[6]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of (E)-3-(3-methoxyphenyl)prop-2-enoic acid are crucial for reproducible research.

Synthesis Protocol: Knoevenagel-Doebner Condensation

A common and effective method for the synthesis of **3-methoxycinnamic acid** is the Knoevenagel-Doebner condensation.[8][9]

Materials:

- m-Methoxybenzaldehyde
- Malonic acid
- Pyridine
- Xylene (or another suitable solvent like DMF)[8][9]

Procedure:

- In a reaction vessel, dissolve m-methoxybenzaldehyde in xylene.
- Add malonic acid to the solution at room temperature with stirring.
- Continue stirring for 30 minutes.
- Add pyridine to the mixture, which acts as a catalyst.
- Heat the reaction mixture to 80°C and maintain for 2 hours with continuous stirring.[8]
- Upon completion of the reaction, the mixture is subjected to a post-treatment and purification process, which typically involves pouring the mixture into water, acidification to precipitate the product, followed by filtration and recrystallization to obtain pure (E)-3-(3-methoxyphenyl)prop-2-enoic acid.[8][10]

Characterization Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H and ^{13}C NMR spectra are typically recorded on a spectrometer (e.g., 90 MHz or higher) using deuterated chloroform (CDCl_3) as the solvent.^[6] Chemical shifts are reported in parts per million (ppm).

Infrared (IR) Spectroscopy:

- The IR spectrum can be obtained using a Fourier-transform infrared (FTIR) spectrometer. The sample is prepared as a KBr disc.^[6]

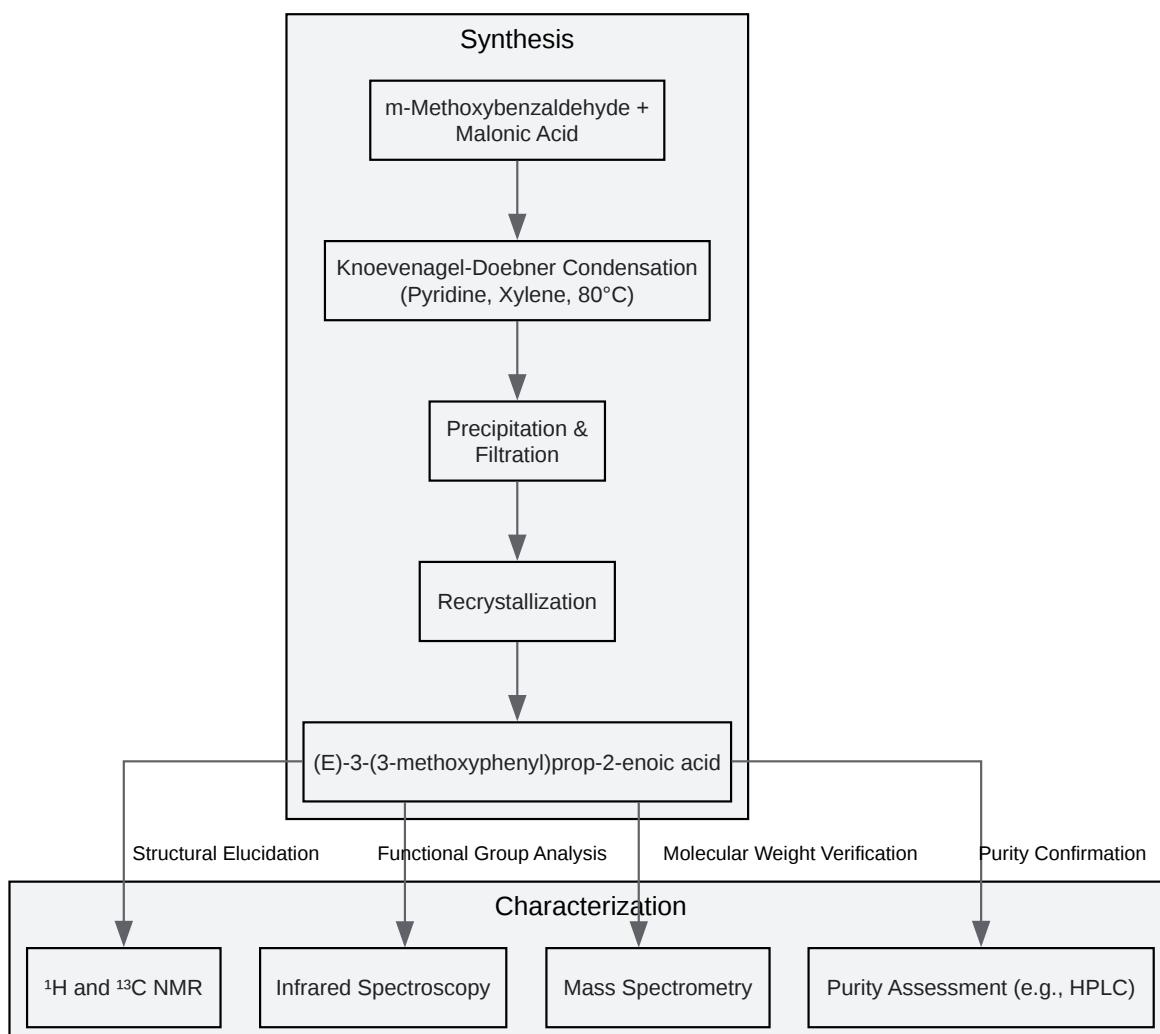
Mass Spectrometry (MS):

- Mass spectral analysis can be performed using techniques such as gas chromatography-mass spectrometry (GC-MS), often after derivatization (e.g., trimethylsilyl ester) to improve volatility.^[7]

Visualizing Synthesis and Characterization

The following diagram illustrates the general workflow for the synthesis and characterization of (E)-3-(3-methoxyphenyl)prop-2-enoic acid.

Synthesis and Characterization Workflow

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Caption: Workflow for Synthesis and Characterization.

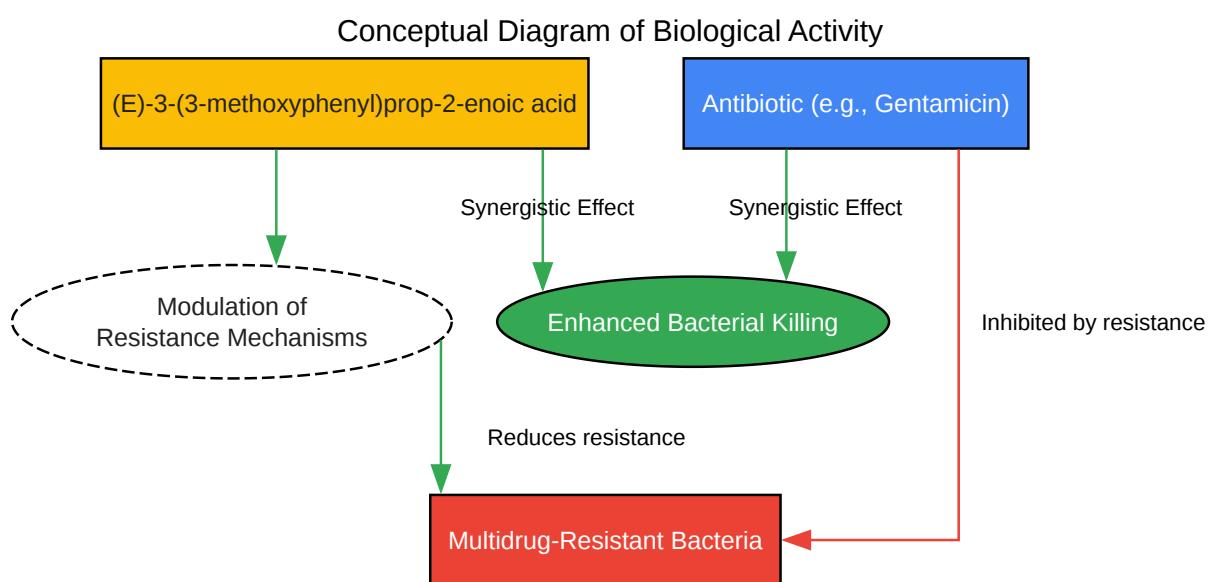
Biological Activity and Potential Applications

(E)-3-(3-methoxyphenyl)prop-2-enoic acid has demonstrated notable biological activities that warrant further investigation for drug development.

Antibiotic Resistance Modulation

Recent studies have shown that while **3-methoxycinnamic acid** itself does not possess direct antibacterial activity, it can enhance the efficacy of certain antibiotics against multidrug-resistant (MDR) bacteria.[11][12] Specifically, it has been observed to potentiate the action of gentamicin against MDR *Escherichia coli* and ampicillin against MDR *Staphylococcus aureus*.[11][12] This suggests a potential role as an adjuvant in antibiotic therapy to combat resistance.

The proposed mechanism involves the modulation of bacterial resistance mechanisms, such as efflux pumps or biofilm formation, although the precise molecular targets are still under investigation.[11]



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Caption: Activity as an Antibiotic Resistance Modulator.

Intermediate for Anticancer Agents

(E)-3-(3-methoxyphenyl)prop-2-enoic acid serves as a key intermediate in the synthesis of phosphatidylcholines that exhibit antiproliferative properties against human cancer cell lines.[3] This highlights its utility as a scaffold in the development of novel therapeutic agents targeting cancer.

This guide provides a foundational understanding of (E)-3-(3-methoxyphenyl)prop-2-enoic acid for scientific professionals. The compiled data and protocols are intended to facilitate further research and development in the pharmaceutical and chemical sciences.

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